

cross-validation of experimental results obtained with 4-(N- Benzylaminocarbonyl)phenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(N-Benzylaminocarbonyl)phenylboronic acid

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A Comprehensive Comparison of **4-(N-Benzylaminocarbonyl)phenylboronic Acid** and a Phenylboronic Acid Derivative in β -Lactamase Inhibition

This guide provides a detailed comparison of the inhibitory effects of **4-(N-Benzylaminocarbonyl)phenylboronic acid** and a representative alternative, a phenylboronic acid with an acrylic substituent in the ortho position, on serine β -lactamases. The information is intended for researchers, scientists, and drug development professionals working on antibiotic resistance and enzyme inhibition.

Introduction to Phenylboronic Acids as β -Lactamase Inhibitors

The rise of antibiotic resistance, particularly through the production of β -lactamase enzymes by bacteria, poses a significant threat to the efficacy of β -lactam antibiotics like penicillins and cephalosporins.[1] Phenylboronic acids have emerged as a promising class of non- β -lactam-based inhibitors for these enzymes.[1][2] These compounds act as competitive, reversible inhibitors by forming a stable, tetrahedral adduct with the catalytic serine residue in the active site of serine β -lactamases, mimicking the high-energy intermediate of β -lactam hydrolysis.[1] [2] This mechanism effectively blocks the enzyme's ability to inactivate β -lactam antibiotics.

Comparative Performance Data

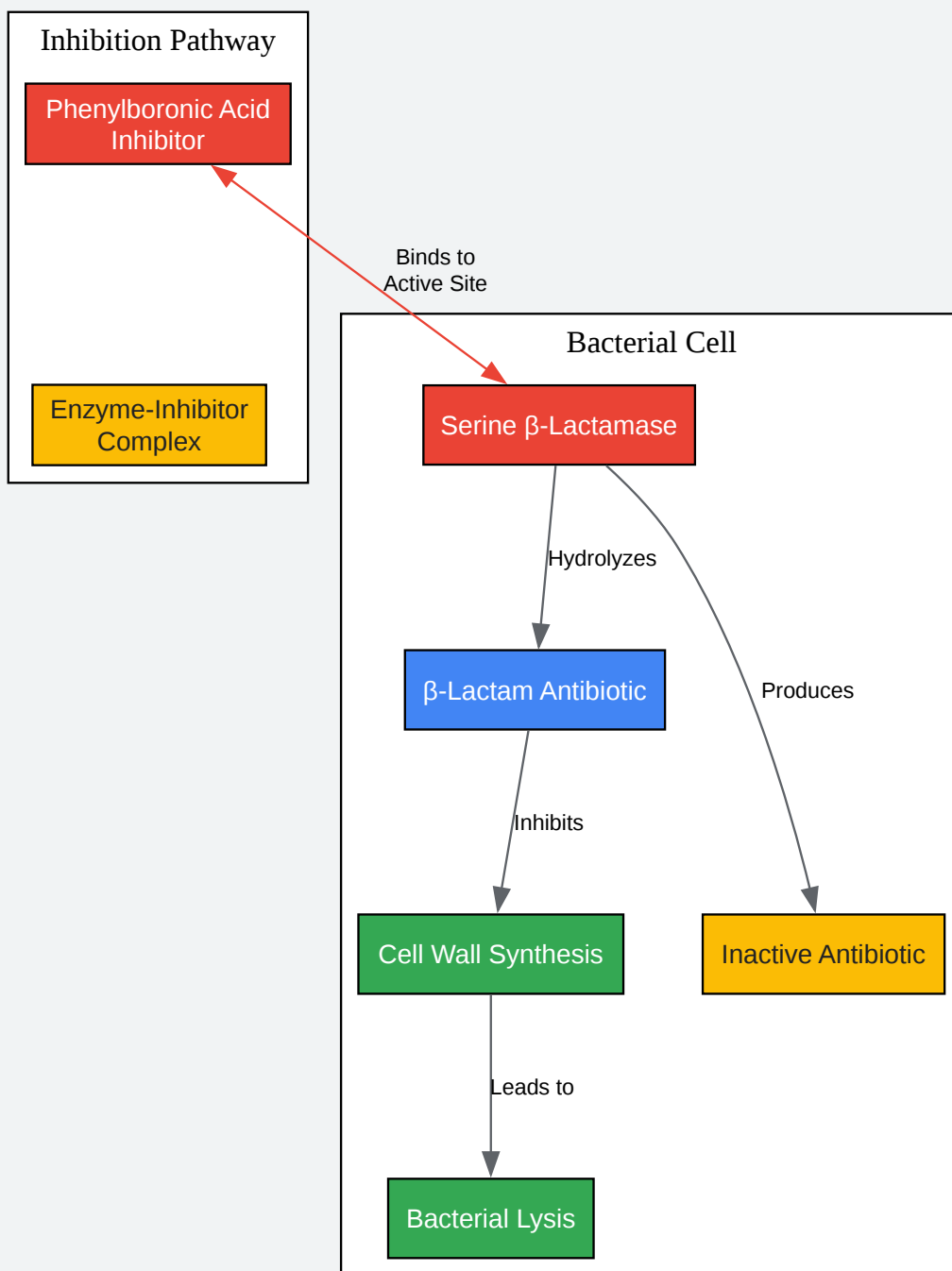
The following table summarizes the inhibitory activity of **4-(N-Benzylaminocarbonyl)phenylboronic acid** and a comparative phenylboronic acid derivative against Class A and Class C β -lactamases.

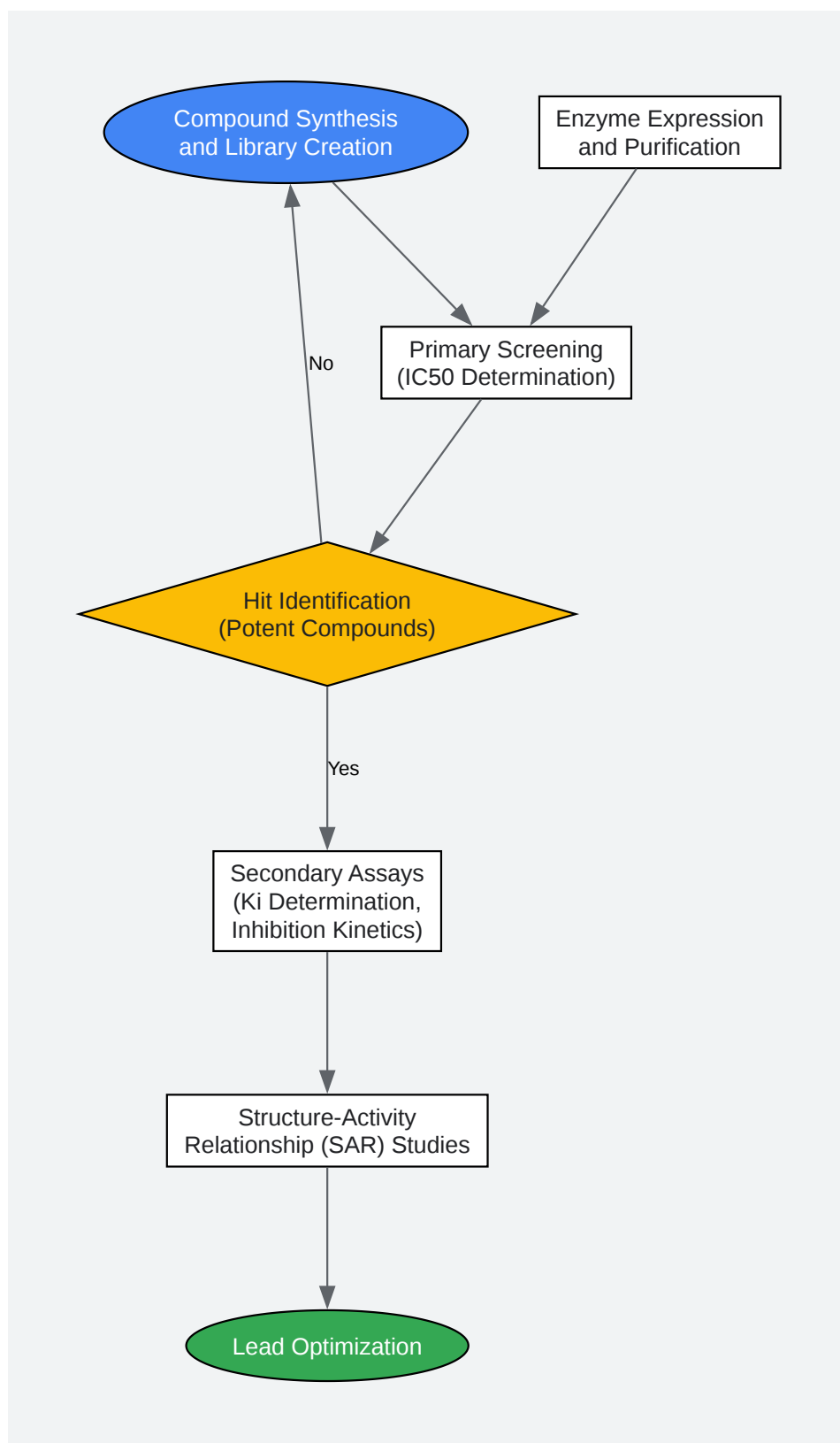
Compound	Target Enzyme	IC50 (μ M)	Ki (μ M)
4-(N-Benzylaminocarbonyl)phenylboronic acid	AmpC	1.5	0.083
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	KPC-2	11.2	1.8
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	GES-5	1.7	0.3
2-(2-carboxyvinyl)phenylboronic acid (ortho acrylic)	AmpC	1.1	0.2

Data for **4-(N-Benzylaminocarbonyl)phenylboronic acid** is presented as a representative lead compound, with specific data points for similar aryl-boronic derivatives provided for context.^[1] Data for the ortho acrylic derivative is from a study on a small library of phenylboronic acids.^[3]

Mechanism of Action: Signaling Pathway

The diagram below illustrates the mechanism of action of phenylboronic acid derivatives in inhibiting serine β -lactamases.





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Phone: (601) 213-4426

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